

Natural Producers and Bioactive Examples

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Compound Focus: cyclo(L-Pro-L-Val)

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DKPs are produced by a diverse range of organisms. The table below summarizes some characterized DKPs and their natural sources.

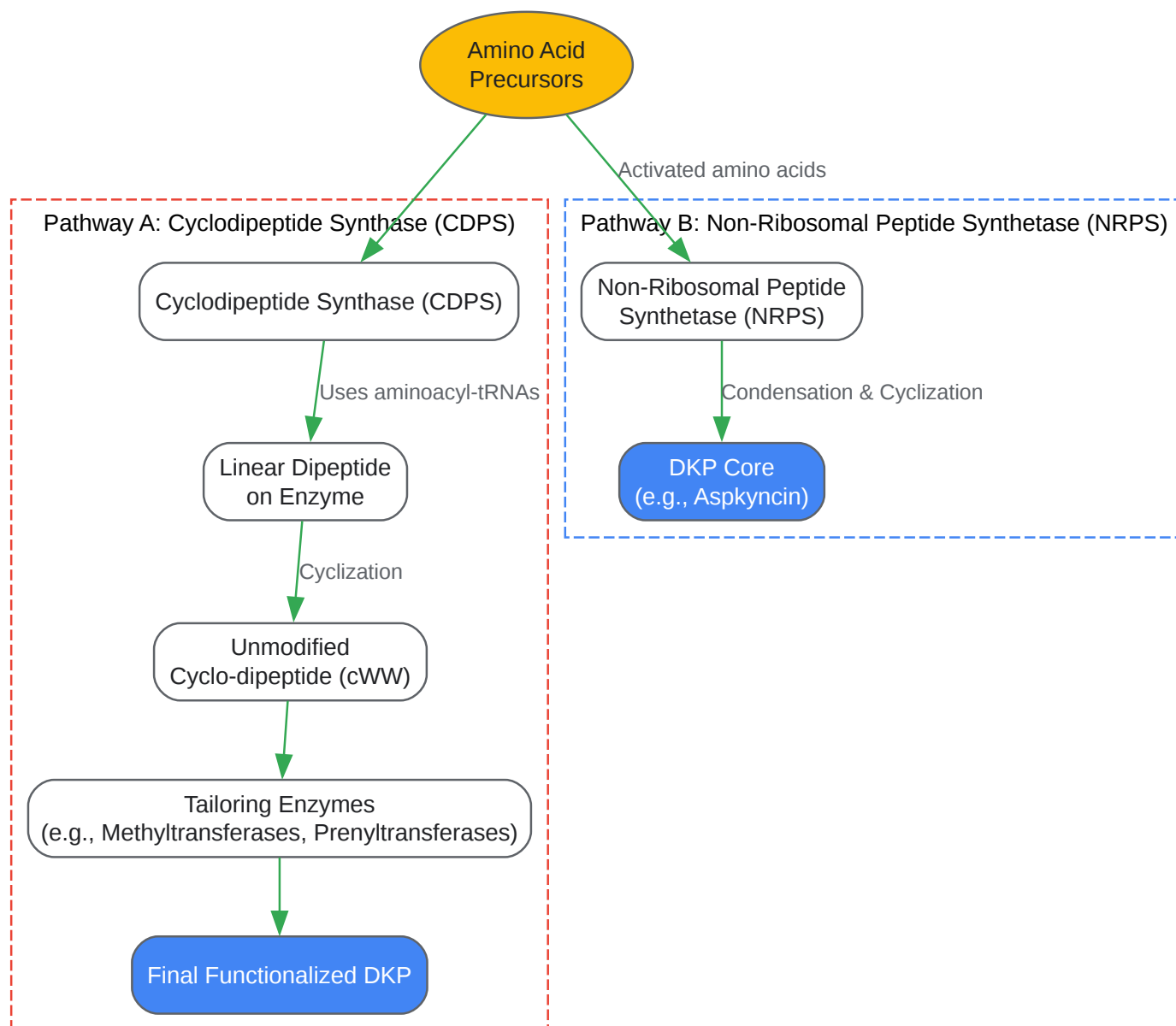
Table 1: Examples of Bioactive 2,5-Diketopiperazines and Their Sources

2,5-Diketopiperazine (DKP)	Producing Organism	Type of Organism	Reported Bioactivity
Nocardioazines A & B	<i>Nocardiosis</i> sp. [1]	Marine Actinomycete (Bacterium)	Reverses drug resistance in cancer cell lines [1]
Cyclo-(L-Phe-L-Pro)	<i>Bacillus horneckiae</i> -like strain [2]	Bacterium (from marine sponge)	Antimicrobial, antifungal, role in quorum sensing [2]
Aspkyncin	<i>Aspergillus aculeatus</i> [3]	Fungus	Novel DKP incorporating L-kynurenine; potential therapeutic applications [3]
Brevianamide F	Various Fungi [4]	Fungus	Hepatotoxic [4]
Verruculogen	Various Fungi [4]	Fungus	Tremorogenic [4]

2,5-Diketopiperazine (DKP)	Producing Organism	Type of Organism	Reported Bioactivity
Spirotryprostatin B	Various Fungi [4]	Fungus	Antimitotic arrest agent [4]
Gliotoxin	Various Fungi [4]	Fungus	Cytotoxic [4]
Phenylahistin	Various Fungi [4]	Fungus	Anti-cancer microtubule binding [4]

Biosynthetic Pathways

DKPs are primarily synthesized by two enzymatic pathways. The logical flow of these pathways is summarized in the diagram below.



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Two primary enzymatic pathways for DKP biosynthesis.

The **nocardioazine pathway** exemplifies a distributed biosynthetic process involving multiple genomic loci and unique enzymes [1]:

- **Core Scaffold Formation:** A cyclodipeptide synthase (CDPS) assembles cyclo-L-Trp-L-Trp [1]
- **Stereochemical Inversion:** A unique aspartate/glutamate racemase homolog (**NozR**) acts as a D/L diketopiperazine isomerase, converting the LL-cWW precursor to DD-cWW using a catalytic dyad of

cysteine residues [1]

- **Prenylation:** A phytoene synthase-like (PSL) prenyltransferase (**NozPT**) catalyzes C3' prenylation of the DD-cWW intermediate [1]
- **Methylation:** A rare dual-function S-adenosyl-L-methionine (SAM)-dependent methyltransferase (**NozMT**) performs both N-1' and C3 methylation as the final biosynthetic steps [1]

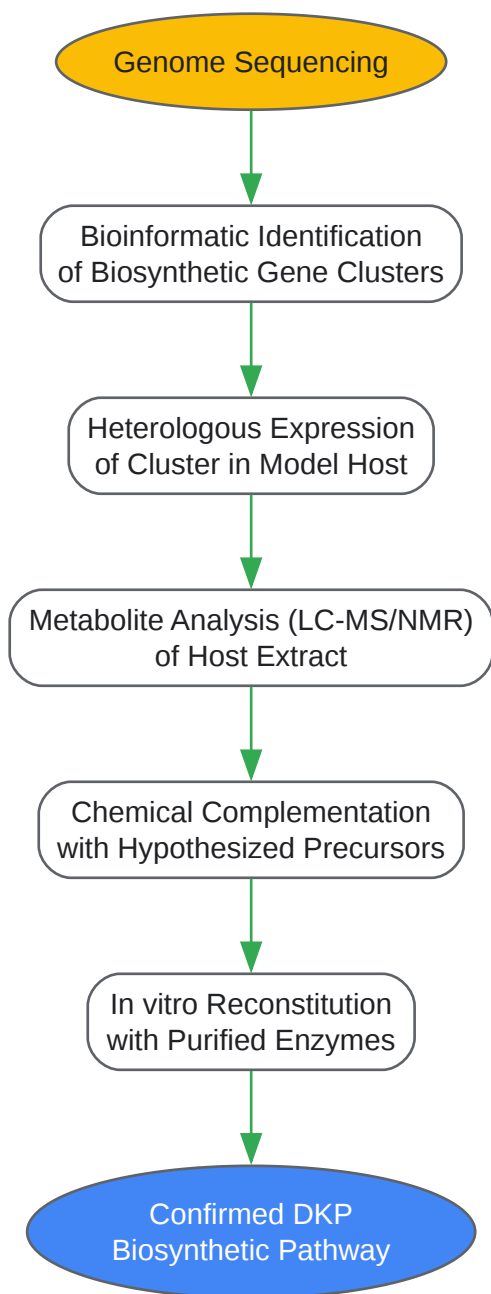
Key Experimental Methods

Research on DKP natural sources relies on specific experimental workflows, from gene discovery to compound characterization.

Table 2: Key Methodologies for Studying DKP Biosynthesis

Method Category	Specific Technique	Application in DKP Research
Gene Cluster Identification	Genome Mining & Bioinformatics	Identifying biosynthetic gene clusters (BGCs) encoding CDPSs, NRPSs, and tailoring enzymes [1] [3]
Heterologous Expression	Expression in model hosts (e.g., <i>Streptomyces lividans</i> , <i>Aspergillus nidulans</i>)	Confirming the function of a putative BGC and producing the DKP compound [1] [3]
In vitro Biochemistry	Enzyme assays with synthetic substrates; Macromolecular modeling	Characterizing the specific activity of individual enzymes (e.g., NozR isomerase, NozMT methyltransferase) [1]
Chemical Analysis	LC-MS/MS, NMR spectroscopy, Chiral chromatography	Identifying and characterizing DKP compounds, determining stereochemistry, and monitoring reactions [1] [2]

Workflow for Pathway Elucidation: A common approach to characterize a DKP pathway, as demonstrated for nocardioazine B, is outlined below [1]:



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A standard workflow for elucidating DKP biosynthetic pathways.

Significance in Drug Discovery

The structural and functional properties of DKPs make them attractive scaffolds for therapeutic development [4] [3]:

- **Constrained Scaffolds:** DKPs are conformationally constrained and nearly planar, which can enhance binding affinity and selectivity [4]
- **Proteolytic Stability:** The cyclic structure makes them resistant to degradation by proteases, a desirable property for drug candidates [4]
- **Diverse Functionalization:** Diversity can be introduced at up to six positions, allowing for extensive optimization in medicinal chemistry campaigns [4]

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